

Essential Safety and Logistics for Handling Desethylatrazine-d7

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Desethylatrazine-d7	
Cat. No.:	B1140463	Get Quote

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **Desethylatrazine-d7**, a deuterated isotopologue of the atrazine metabolite. The following procedural guidance is designed to be a preferred resource for laboratory safety and chemical management.

Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	C6H3D7CIN5	[1]
CAS Number	1216649-31-8	[1]
Molecular Weight	187.63 g/mol	[1][2]
Physical State	Solid	[1]
Appearance	White to off-white solid	_
Melting Point	132 - 134 °C (270 - 273 °F)	_
Water Solubility	3.2 g/L	_

Hazard Identification and Safety Precautions

Desethylatrazine-d7 is classified with the following hazards:







· Acute Toxicity (Oral): Category 4

Acute Toxicity (Inhalation): Category 4

Serious Eye Irritation: Category 2

Skin Sensitization: Category 1

• Specific Target Organ Toxicity (Repeated Oral Exposure): Category 2 (Heart)

Hazardous to the Aquatic Environment (Acute and Chronic): Category 1

Signal Word: Warning

Hazard Statements:

- Harmful if swallowed or inhaled.
- Causes serious eye irritation.
- May cause an allergic skin reaction.
- May cause damage to organs (Heart) through prolonged or repeated exposure if swallowed.
- Very toxic to aquatic life with long lasting effects.

Precautionary Statements:

- Avoid breathing dust/fume/gas/mist/vapors/spray.
- Wear protective gloves/protective clothing/eye protection/face protection.
- · Avoid release to the environment.
- If on skin: Wash with plenty of soap and water.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.



- If swallowed: Rinse mouth. Do NOT induce vomiting.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.

Operational Plan for Handling Desethylatrazine-d7

A systematic approach to handling **Desethylatrazine-d7** is crucial to minimize exposure and ensure laboratory safety.

- 1. Receiving and Storage:
- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry and well-ventilated area at room temperature.
- Store away from incompatible materials.
- 2. Personal Protective Equipment (PPE):

The following PPE is mandatory when handling **Desethylatrazine-d7**:



PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene). Dispose of contaminated gloves after use.	To prevent skin contact and absorption.
Eye/Face Protection	Safety glasses with side- shields or goggles. A face shield may be required for splash hazards.	To protect against eye irritation from dust or splashes.
Skin and Body Protection	Impervious clothing, such as a lab coat or disposable gown.	To prevent skin contact.
Respiratory Protection	Use in a well-ventilated area or under a laboratory fume hood. If ventilation is inadequate, use a NIOSH-approved respirator. For unpacking non-plastic containers, a respirator is recommended.	To prevent inhalation of harmful dust.

3. Handling and Use:

- All handling of Desethylatrazine-d7 should be conducted in a designated area, preferably
 within a chemical fume hood to avoid dust formation and inhalation.
- Avoid contact with skin and eyes.
- · Avoid formation of dust and aerosols.
- · Wash hands thoroughly after handling.
- 4. Spill Management:
- In case of a spill, evacuate the area.
- Wear appropriate PPE, including respiratory protection.



- Avoid generating dust.
- Carefully pick up the spilled material and place it in a suitable, closed container for disposal.
- Clean the spill area thoroughly.

5. First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

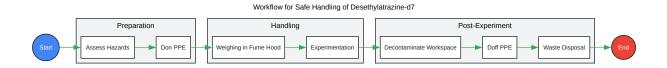
6. Disposal Plan:

- Dispose of **Desethylatrazine-d7** and any contaminated materials as hazardous waste.
- Contact a licensed professional waste disposal service for proper disposal.
- Do not allow the product to enter drains or waterways, as it is very toxic to aquatic life.

Experimental Workflow

The following diagram outlines the standard workflow for the safe handling of **Desethylatrazine-d7** in a laboratory setting.





Click to download full resolution via product page

Caption: Safe handling workflow for **Desethylatrazine-d7**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. cdnisotopes.com [cdnisotopes.com]
- 2. Deethylatrazine | C6H10ClN5 | CID 22563 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Desethylatrazine-d7]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1140463#personal-protective-equipment-for-handling-desethylatrazine-d7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]





Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com